

commercial suppliers of Zephirol-d7 for research

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Compound of Interest

Compound Name: Zephirol-d7

Cat. No.: B15142805

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Zephirol-d7: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Zephirol-d7**, a deuterated analog of Zephirol (benzalkonium chloride). This document is intended for researchers, scientists, and drug development professionals utilizing **Zephirol-d7** as an internal standard in analytical and pharmacokinetic studies.

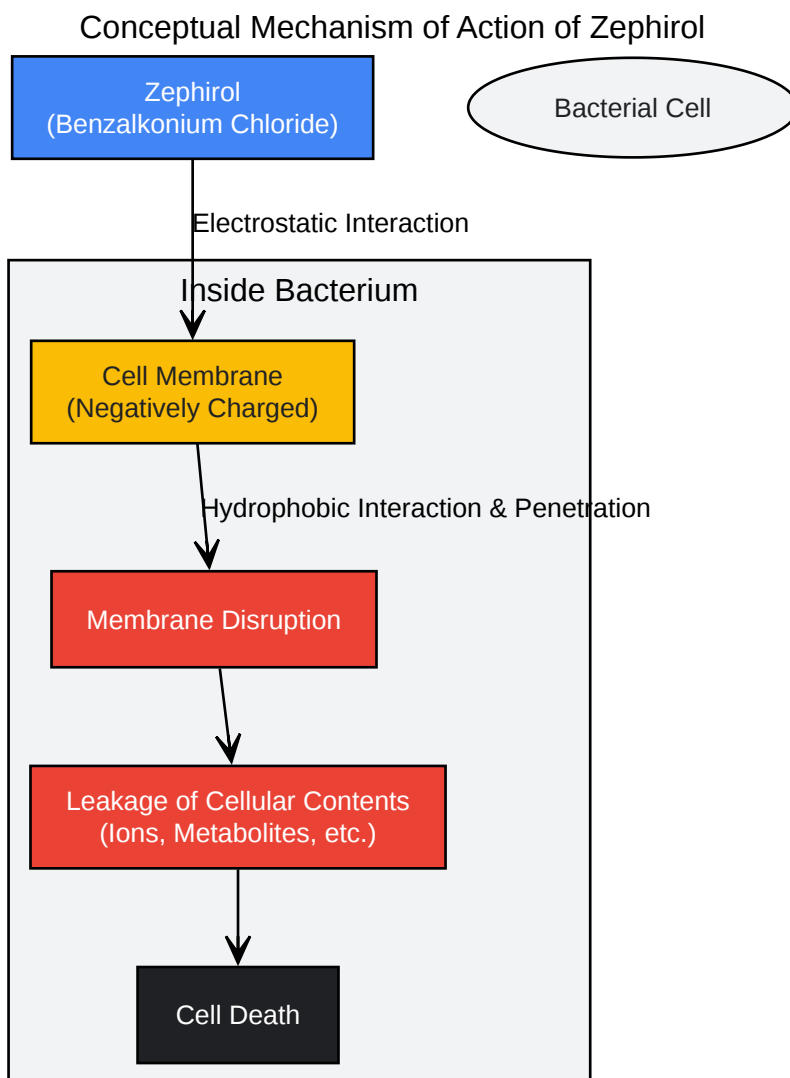
Commercial Suppliers and Product Specifications

Zephirol-d7 is available from several commercial suppliers catering to the research and pharmaceutical industries. The following table summarizes the product specifications from prominent suppliers. Please note that for the most accurate and up-to-date information, it is recommended to request a certificate of analysis directly from the supplier.

Supplier	Product Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
LGC Standards	TRC-Z343002	C ₂₁ H ₃₁ D ₇ CIN	347.03	>95% (HPLC)[1]	Not specified	10 mg, 100 mg[2]
CymitQuimica	4Z-Z-183	C ₂₁ H ₃₁ D ₇ N·Cl	347.03	Not specified	Not specified	5mg, 10mg, 25mg, 50mg, 100mg[3]
Pharmaffiliates	PA STI 087710	C ₂₁ H ₃₁ D ₇ CIN	347.03	Not specified	Not specified	Inquire for details[4]
Veeprho	Not specified	C ₂₁ H ₃₁ D ₇ CIN	347.03	Not specified	Not specified	Inquire for details[5]
Clearsynth	Not specified	C ₂₁ H ₃₁ D ₇ CIN	347.03	Not specified	Not specified	Inquire for details

Mechanism of Action of Zephirol (Benzalkonium Chloride)

Zephirol, as a quaternary ammonium compound, exerts its antimicrobial effect primarily through the disruption of microbial cell membranes.[6] Its cationic headgroup interacts with the negatively charged components of the bacterial cell membrane, such as phospholipids and proteins. The hydrophobic alkyl chain then penetrates the lipid bilayer, leading to a loss of membrane integrity, leakage of essential cellular contents, and ultimately, cell death.[6]



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Conceptual diagram of Zephirol's antimicrobial mechanism.

Experimental Protocols: Use of Zephirol-d7 as an Internal Standard in LC-MS/MS Analysis

The following is a representative protocol for the quantification of Zephirol (benzalkonium chloride) in a biological matrix (e.g., plasma) using **Zephirol-d7** as an internal standard with

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is a composite based on established methods for the analysis of benzalkonium chlorides and the use of deuterated internal standards.

1. Preparation of Stock and Working Solutions

- Zephirol Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Zephirol reference standard in methanol.
- **Zephirol-d7** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Zephirol-d7** in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions of Zephirol by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 acetonitrile:water) to create a calibration curve.
- Internal Standard Working Solution: Dilute the **Zephirol-d7** stock solution with the same solvent to a final concentration appropriate for spiking samples.

2. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample, standard, or quality control sample in a microcentrifuge tube, add 20 μ L of the **Zephirol-d7** internal standard working solution.
- Vortex briefly to mix.
- Add 300 μ L of acetonitrile (or other suitable protein precipitation solvent) to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Conditions

- Liquid Chromatography (LC):

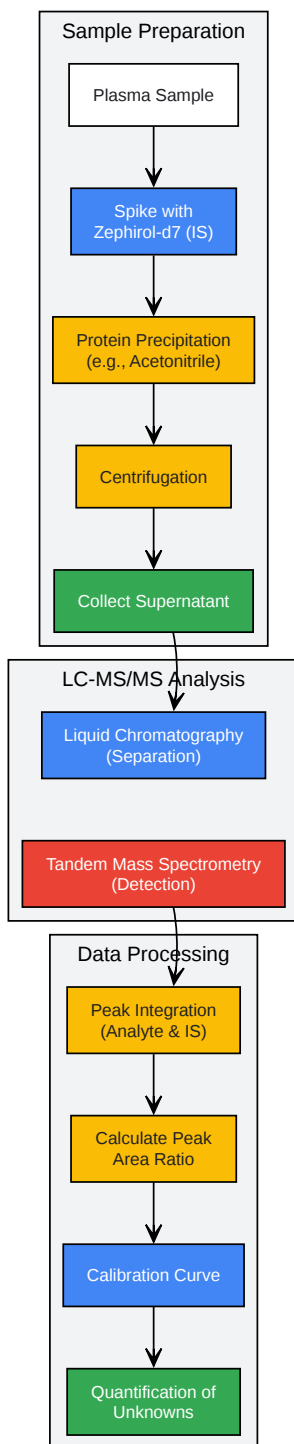
- Column: A C18 reversed-phase column is commonly used (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Zephirol (C12 homolog): Precursor ion (m/z) -> Product ion (m/z) - To be determined empirically based on the specific instrument.
 - **Zephirol-d7** (C12 homolog): Precursor ion (m/z) -> Product ion (m/z) - To be determined empirically based on the specific instrument.
 - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for both the analyte and the internal standard.

4. Data Analysis

- Integrate the peak areas for both Zephirol and **Zephirol-d7** for all standards, quality control samples, and unknown samples.
- Calculate the peak area ratio of Zephirol to **Zephirol-d7**.

- Construct a calibration curve by plotting the peak area ratio versus the concentration of the Zephirol standards.
- Determine the concentration of Zephirol in the unknown samples by interpolating their peak area ratios from the calibration curve.

LC-MS/MS Workflow for Zephirol Quantification



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Workflow for Zephirol quantification using **Zephirol-d7**.

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